

Application Notes and Protocols: Preparation of RO8994 Stock Solution

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Compound of Interest

Compound Name: RO8994

Cat. No.: B610540

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **RO8994**, a potent and selective small-molecule inhibitor of the MDM2-p53 protein-protein interaction.

Chemical Properties and Solubility

Proper preparation of a stock solution is critical for ensuring the accuracy and reproducibility of experimental results. The following table summarizes the key chemical and physical properties of **RO8994**.

Property	Value	Reference
CAS Number	1309684-94-3	[1][2][3]
Molecular Formula	C ₃₁ H ₃₁ Cl ₂ FN ₄ O ₄	[1][2]
Molecular Weight	613.51 g/mol	[2]
Solubility in DMSO	≥ 45 mg/mL (73.35 mM) to 100 mg/mL (162.99 mM)	[2][3]
Solubility in Ethanol	13 mg/mL	[2]
Solubility in Water	Insoluble	[2]

Recommended Solvents and Storage

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing primary stock solutions of **RO8994** due to its high solubility.[2][3] For in vivo applications, further dilution with appropriate vehicles is necessary. To maintain the integrity of the compound, follow the storage recommendations below.

Storage Condition	Duration	Recommendation
Solid Powder	3 years at -20°C	Store in a tightly sealed container.
Stock Solution in Solvent	1 year at -80°C	Aliquot to avoid repeated freeze-thaw cycles.[2]
1 month at -20°C	Aliquot to avoid repeated freeze-thaw cycles.[2]	

Experimental Protocol: Preparation of a 10 mM RO8994 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **RO8994** in DMSO.

Materials:

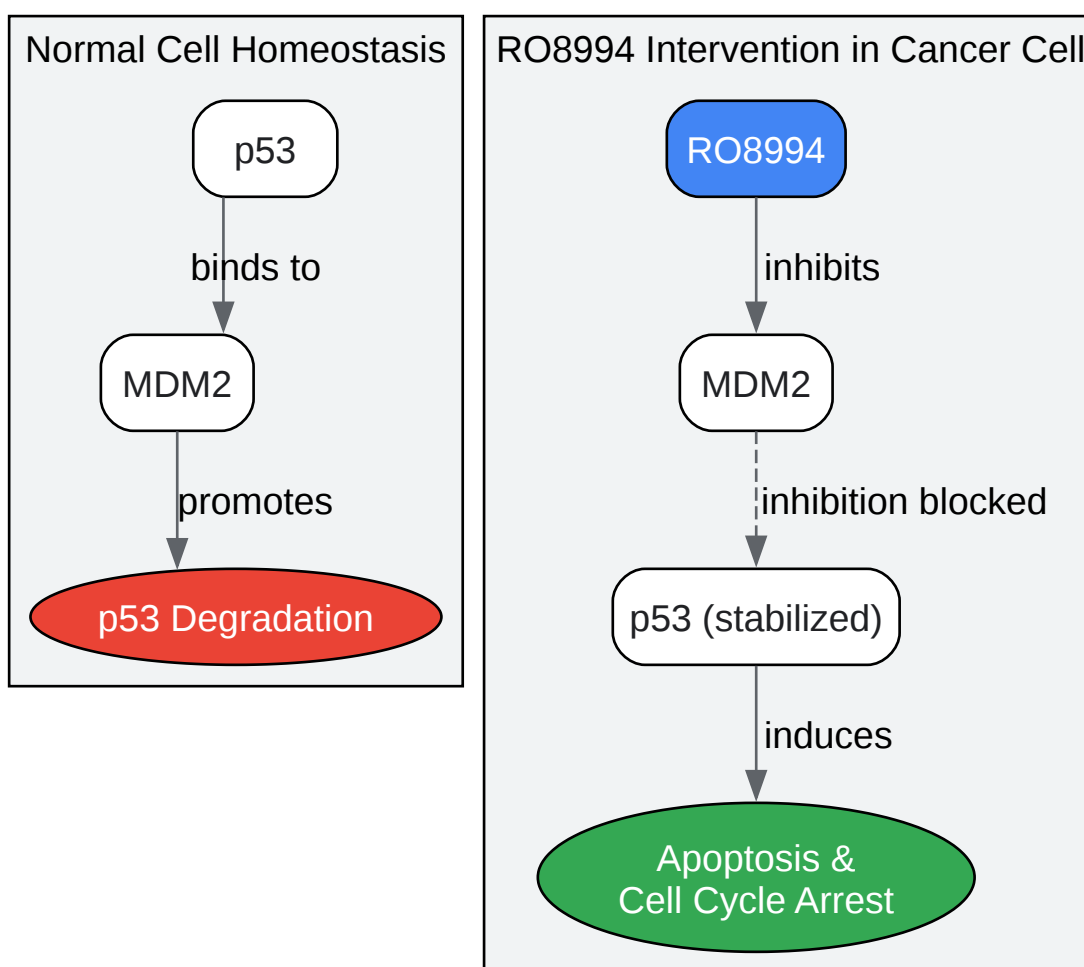
- **RO8994** powder (CAS: 1309684-94-3)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate Reagents:** Allow the **RO8994** powder and DMSO to reach room temperature before opening to prevent condensation.
- **Weigh RO8994:** Accurately weigh the desired amount of **RO8994** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.135 mg of **RO8994**.
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the vial containing the **RO8994** powder. For a 10 mM solution, if you weighed 6.135 mg, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C and sonication can aid in dissolution if necessary.^[4]
- **Aliquot and Store:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This minimizes the number of freeze-thaw cycles, which can degrade the compound.^{[2][3]}
- **Storage:** Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month).^[2]

Mechanism of Action: p53-MDM2 Signaling Pathway

RO8994 is a highly potent and selective inhibitor of the MDM2 protein.[2][4] In normal cells, MDM2 is a key negative regulator of the p53 tumor suppressor. MDM2 binds to p53, promoting its degradation and thereby keeping its levels low. In many cancer cells with wild-type p53, MDM2 is overexpressed, leading to excessive p53 degradation and allowing cancer cells to evade apoptosis. **RO8994** acts by binding to MDM2 in the p53-binding pocket, which blocks the MDM2-p53 interaction. This inhibition leads to the stabilization and activation of p53, resulting in the transcription of p53 target genes that induce cell cycle arrest and apoptosis in cancer cells.[3][4]



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References

- 1. CAS 1309684-94-3: RO8994 | CymitQuimica [cymitquimica.com]
- 2. selleckchem.com [selleckchem.com]
- 3. glpbio.com [glpbio.com]
- 4. file.glpbio.com [file.glpbio.com]
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